

Structure-activity relationship (SAR) of bromo-fluorophenyl piperidines

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Compound of Interest

Compound Name: 1-[(2-Bromo-5-fluorophenyl)methyl]piperidine

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An In-Depth Technical Guide to the Structure-Activity Relationship (SAR) of Bromo-Fluorophenyl Piperidines

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Abstract

The piperidine scaffold is a cornerstone in modern medicinal chemistry, forming the structural basis for a multitude of therapeutic agents.^{[1][2]} Strategic modification of this core, particularly through the introduction of halogenated phenyl rings, has proven to be a highly effective method for modulating pharmacological activity. This technical guide provides a comprehensive analysis of the structure-activity relationships (SAR) of bromo-fluorophenyl piperidine derivatives. We will explore how the placement and nature of halogen substituents, modifications to the piperidine ring, and the overall molecular architecture influence binding affinity and selectivity for key biological targets, primarily within the central nervous system (CNS). This document synthesizes data from foundational and recent studies to offer field-proven insights for researchers, scientists, and professionals engaged in drug development.

The Pharmacological Significance of Halogenation

The introduction of halogen atoms, specifically fluorine and bromine, into a drug candidate's structure is a deliberate and powerful strategy in medicinal chemistry.

- **Fluorine:** Due to its small size and high electronegativity, fluorine can significantly alter a molecule's physicochemical properties.^{[3][4]} It can enhance metabolic stability by blocking sites of oxidation, increase binding affinity through favorable electrostatic interactions, and improve membrane permeability and bioavailability.^{[4][5]}
- **Bromine:** The larger bromine atom can serve as a bulky substituent to probe steric limits within a binding pocket. It can also form halogen bonds, a type of non-covalent interaction that can contribute significantly to ligand-receptor binding affinity. The replacement of a fluorine atom with bromine has been shown to modulate binding affinity at key transporters like the serotonin transporter (SERT).^[6]

The combination of these two halogens on a phenyl ring attached to a piperidine core creates a complex interplay of steric, electronic, and lipophilic effects that provides a rich landscape for SAR exploration.

Deconstructing the Bromo-Fluorophenyl Piperidine Scaffold: A Three-Part SAR Analysis

The pharmacological profile of these compounds is determined by the interplay of three key structural components: the substituted phenyl ring, the piperidine core, and the substituent on the piperidine nitrogen.

The Phenyl Ring: Influence of Halogen Position and Combination

The substitution pattern on the phenyl ring is a critical determinant of both potency and selectivity. Symmetrical para-substituents on the phenyl rings are often important for high potency, particularly for targets like the dopamine transporter (DAT).^[7]

For instance, in the development of selective serotonin reuptake inhibitors (SSRIs), the position of the fluorine atom on the phenyl ring is crucial. The renowned SSRI, paroxetine, features a 4-

fluorophenyl group. Structure-activity relationship studies on paroxetine analogs, including bromine-containing derivatives, have shown that paroxetine itself appears to have achieved an optimal affinity for the human serotonin transporter (hSERT) with this specific scaffold.[8] This suggests that the 4-fluoro substitution provides a near-perfect balance of properties for hSERT binding.

Similarly, in the GBR series of DAT inhibitors, compounds are often based on a bis(4-fluorophenyl)methoxy scaffold, highlighting the importance of the para-fluoro substitution for high DAT affinity.[9][10]

The Piperidine Ring: A Privileged Core

The piperidine ring is not merely a linker; it is an essential pharmacophoric element that correctly orients the other functional groups for optimal interaction with the target protein.[1][11] Its conformation (typically a chair conformation) and substitution pattern are vital for activity.[12][13]

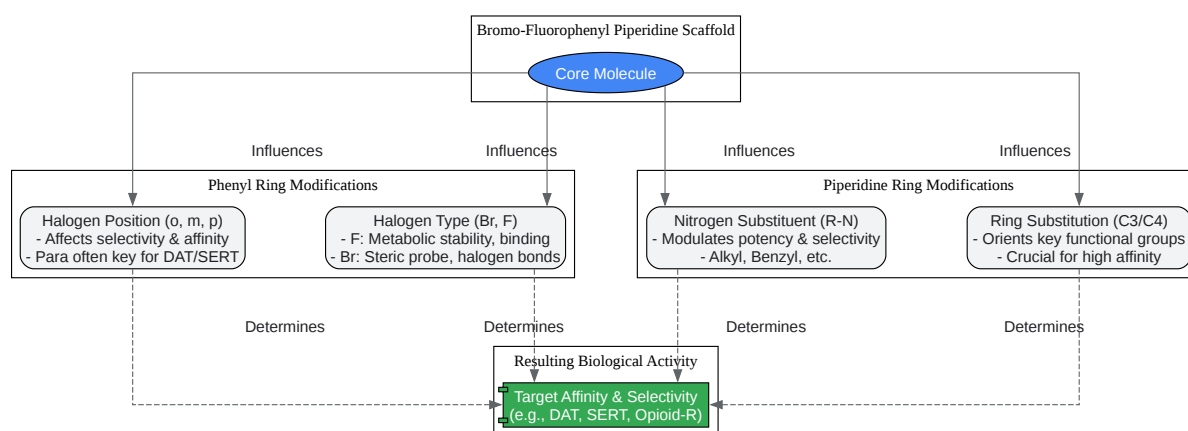
Modifications to the piperidine ring can drastically alter the pharmacological profile:

- Nitrogen Substitution: The substituent on the piperidine nitrogen plays a major role in defining the compound's activity and selectivity.
 - In meperidine analogues developed as SSRIs, N-demethylation was found to improve both binding affinity and selectivity for the serotonin transporter.[14]
 - In a series of GBR analogues, the addition of various substituted N-benzyl groups led to a range of affinities for DAT and SERT, with some compounds showing low nanomolar DAT affinity.[10]
- Ring Substitution: Attaching functional groups to the carbon atoms of the piperidine ring is a key strategy for tuning activity. For example, 3- and 4-substituted piperidines are common motifs. The development of 3-[(aryl)(4-fluorobenzyloxy)methyl]piperidine derivatives has yielded high-affinity ligands for SERT, with K_i values in the low nanomolar range.[15]

Multi-Target Activity and Polypharmacology

Bromo-fluorophenyl piperidines often exhibit activity at multiple biological targets. This polypharmacology can be therapeutically beneficial, particularly for complex CNS disorders.[16] For example, certain piperidine derivatives have been shown to possess affinity for both histamine H3 receptors and sigma-1 (σ 1R) receptors, making them promising candidates for antinociceptive (pain-relieving) agents.[17] The piperidine ring, in particular, has been identified as a key structural element for σ 1R activity.[17]

The general SAR principles are summarized in the diagram below.



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Caption: Key SAR principles for the bromo-fluorophenyl piperidine scaffold.

Quantitative Analysis of Biological Activity

To illustrate the SAR principles discussed, the following tables summarize quantitative data for representative compounds from the literature.

Table 1: Binding Affinities (K_i) and Uptake Inhibition (IC₅₀) for Monoamine Transporters

Compound Class	Modification	Target	Binding K _i (nM)	Uptake IC ₅₀ (nM)	Reference
GBR Analogue	4,4-bis(4-fluorophenyl) base	DAT	39	-	[18]
GBR Analogue	pentamethylene linker	SERT	7	-	[18]
Paroxetine Analogue	4-fluorophenyl, Br-substituted	SERT	Potent (sub-nM range)	Potent	[8]
Meperidine Analogue	4-(4-iodophenyl)	SERT	0.6	-	[14]

| Diphenylmethoxypiperidine | 4-[Bis(4-fluorophenyl)methoxy] | DAT | - | 22.1 |[7] |

Table 2: Analgesic and Antiplatelet Activity

Compound ID	Modification	Activity	IC ₅₀	Reference
PD1	4-(4'-bromophenyl)-4-piperidinol	Analgesic	Significant Effect	[19][20]
PD5	PD1 + dimethoxyphenyl -oxo-ethyl	Antiplatelet	0.06 mM	[19]

| Aspirin (Control) | - | Antiplatelet | 0.15 mM |[19] |

Note: Data is compiled from multiple sources for illustrative purposes. Direct comparison between studies should be made with caution due to variations in experimental conditions.

Experimental Methodologies: A Self-Validating Approach

The trustworthiness of SAR data hinges on robust and reproducible experimental protocols. Below are standardized methodologies for evaluating bromo-fluorophenyl piperidine derivatives.

Protocol: In Vitro Radioligand Binding Assay for Monoamine Transporters

This protocol determines the binding affinity (K_i) of a test compound for a specific transporter (e.g., DAT, SERT).

Objective: To measure the displacement of a known high-affinity radioligand by the test compound.

Materials:

- Rat striatal (for DAT) or cortical (for SERT) membrane homogenates.
- Radioligand: e.g., [^3H]GBR12935 for DAT, [^3H]Paroxetine for SERT.
- Test Compound: Serial dilutions in appropriate buffer.
- Assay Buffer: e.g., 50 mM Tris-HCl, 120 mM NaCl, 5 mM KCl, pH 7.4.
- Non-specific binding control: e.g., Benztropine for DAT, Fluoxetine for SERT.
- 96-well filter plates and a cell harvester.
- Scintillation fluid and a liquid scintillation counter.

Procedure:

- Plate Preparation: Add 50 μ L of assay buffer, 50 μ L of radioligand solution, and 50 μ L of vehicle or non-specific binding control to designated wells.
- Test Compound Addition: Add 50 μ L of the test compound at various concentrations to the experimental wells.[3]
- Initiate Reaction: Add 100 μ L of the membrane homogenate to all wells to start the binding reaction.
- Incubation: Incubate the plates for a specified time (e.g., 60-120 minutes) at a controlled temperature (e.g., room temperature or 4°C).
- Termination: Terminate the reaction by rapid filtration through the filter plates using a cell harvester. Wash the filters multiple times with ice-cold assay buffer to remove unbound radioligand.
- Quantification: Allow filters to dry, add scintillation fluid, and count the radioactivity in a liquid scintillation counter.
- Data Analysis: Calculate specific binding by subtracting non-specific counts from total counts. Plot the percentage of specific binding against the log concentration of the test compound. Determine the IC₅₀ value (concentration of test compound that inhibits 50% of specific binding) using non-linear regression. Convert IC₅₀ to K_i using the Cheng-Prusoff equation.

Workflow for Compound Evaluation

The discovery and validation process for novel bromo-fluorophenyl piperidine derivatives follows a logical, multi-stage workflow.

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Sources

- 1. Piperidine Derivatives: Recent Advances in Synthesis and Pharmacological Applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. researchgate.net [researchgate.net]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. researchgate.net [researchgate.net]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. Design and Synthesis of 1-(3-(dimethylamino)propyl)-1-(4-fluorophenyl)-1,3-dihydroisobenzofuran-5-carbonitrile (Citalopram) Analogues as Novel Probes for the Serotonin Transporter S1 and S2 Binding Sites - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. The synthesis and biological evaluation of dopamine transporter inhibiting activity of substituted diphenylmethoxypiperidines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. A novel Bromine-containing paroxetine analog provides mechanistic clues for binding ambiguity at the central primary binding site of the serotonin transporter - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 9. Kinetic mechanism of dopamine transporter interaction with 1-(2-(bis-(4-fluorophenyl)methoxy)ethyl)-4-(3-phenylpropyl)piperazine (GBR 12909) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. scholars.uky.edu [scholars.uky.edu]
- 11. mdpi.com [mdpi.com]
- 12. irep.ntu.ac.uk [irep.ntu.ac.uk]
- 13. journals.iucr.org [journals.iucr.org]
- 14. scholarworks.uno.edu [scholarworks.uno.edu]
- 15. 3-[(Aryl)(4-fluorobenzyloxy)methyl]piperidine derivatives: high-affinity ligands for the serotonin transporter - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Frontiers | Drug Design for CNS Diseases: Polypharmacological Profiling of Compounds Using Cheminformatic, 3D-QSAR and Virtual Screening Methodologies [frontiersin.org]
- 17. Structural and Molecular Insight into Piperazine and Piperidine Derivatives as Histamine H3 and Sigma-1 Receptor Antagonists with Promising Antinociceptive Properties - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 18. Sci-Hub. Pharmacological and Behavioral Analysis of the Effects of Some Bivalent Ligand-Based Monoamine Reuptake Inhibitors / Journal of Medicinal Chemistry, 2001 [sci-hub.sg]

- 19. Investigation of piperidine derivatives in ex vivo models of pain and platelet aggregation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. researchgate.net [researchgate.net]
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